

An In-depth Technical Guide to **cis-2-Methylcyclohexanol (CAS: 7443-70-1)**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **cis-2-Methylcyclohexanol**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

cis-2-Methylcyclohexanol, with the CAS number 7443-70-1, is a cyclic alcohol that serves as a versatile building block in organic synthesis. Its stereochemistry and functional group make it a valuable intermediate in the preparation of various organic molecules, including those with potential applications in the pharmaceutical and fragrance industries. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its known applications.

Physicochemical and Spectroscopic Data

The fundamental properties of **cis-2-Methylcyclohexanol** are summarized in the tables below, providing a ready reference for laboratory use.

General and Physical Properties

Property	Value	Reference(s)
CAS Number	7443-70-1	[1]
Molecular Formula	C ₇ H ₁₄ O	[1]
Molecular Weight	114.19 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	6-8 °C	[3]
Boiling Point	165 °C	[3]
Density	0.936 g/mL at 25 °C	[3]
Refractive Index (n _{20/D})	1.465	[3]
Flash Point	59 °C (138.2 °F) - closed cup	[3]
Solubility	Slightly miscible with water.	[4]
InChI Key	NDVWOBYBJYUSMF- RQJHMYQMSA-N	[3]
SMILES	C[C@@H]1CCCC[C@H]1O	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **cis-2-Methylcyclohexanol**.

Peak Assignment	Chemical Shift (ppm)	Multiplicity	Coupling Constant (J)
A	3.776	m	$J(A,B)=5.3$ Hz, $J(A,F)=J(A,C)=2.7$ Hz
B	1.744	m	
C	1.64	m	$J(C,K)=7.2$ Hz
D	1.64 to 1.54	m	
E	1.53	m	
F	1.50	m	
G	1.45 to 1.32	m	
J	1.27	m	
K	0.942	d	

Reference:[5]

Detailed peak assignments for the ^{13}C NMR spectrum are available in various databases and literature.[6][7]

The IR spectrum of **cis-2-Methylcyclohexanol** exhibits characteristic peaks for an alcohol. A broad peak is typically observed in the range of $3200\text{-}3600\text{ cm}^{-1}$ corresponding to the O-H stretching vibration. C-H stretching vibrations are observed around $2850\text{-}3000\text{ cm}^{-1}$, and the C-O stretching vibration appears in the $1000\text{-}1260\text{ cm}^{-1}$ region.[8]

The mass spectrum of **cis-2-Methylcyclohexanol** can be accessed through databases such as the NIST WebBook.[9] The fragmentation pattern is consistent with that of a cyclic alcohol, often showing a loss of water ($\text{M}-18$) and other characteristic fragments.[10]

Experimental Protocols

Detailed methodologies for the synthesis of **cis-2-Methylcyclohexanol** and a key subsequent reaction are provided below.

Synthesis of **cis**-2-Methylcyclohexanol via Reduction of 2-Methylcyclohexanone

A common and effective method for the preparation of **cis**-2-Methylcyclohexanol is the reduction of 2-methylcyclohexanone using sodium borohydride. This reaction proceeds with good stereoselectivity, favoring the formation of the *cis* isomer.[\[2\]](#)[\[11\]](#)

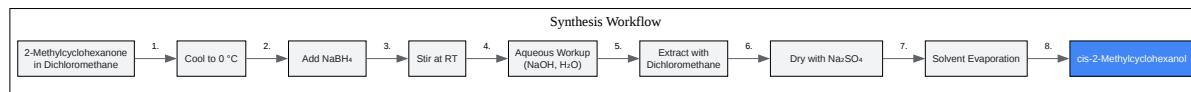
Materials:

- 2-Methylcyclohexanone
- Sodium borohydride (NaBH_4)
- Methanol or Dichloromethane
- 3 M Sodium hydroxide (NaOH) solution
- Water
- Dichloromethane (for extraction)
- Anhydrous sodium sulfate (Na_2SO_4)
- Large test tube or round-bottom flask
- Separatory funnel
- Erlenmeyer flask
- Rotary evaporator
- Ice-water bath

Procedure:

- In a large test tube or a round-bottom flask, dissolve 0.9 mL of 2-methylcyclohexanone in 4 mL of dichloromethane.[\[11\]](#)

- Cool the mixture in an ice-water bath.
- Carefully and portion-wise, add 0.15 g of sodium borohydride to the cooled solution. Expect a vigorous bubbling reaction.[11]
- After the initial effervescence subsides, remove the reaction vessel from the ice bath and allow it to stir at room temperature for 20 minutes.[2]
- Pour the reaction mixture into a separatory funnel.
- Add 5 mL of 3 M sodium hydroxide solution and 5 mL of water to the separatory funnel.[11]
- Extract the aqueous layer with three 5 mL portions of dichloromethane. Combine the organic extracts.
- Wash the combined organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Decant or filter the dried solution into a pre-weighed round-bottom flask.
- Remove the solvent using a rotary evaporator to yield the crude **cis-2-methylcyclohexanol** as an oil.
- Determine the mass of the product and calculate the percentage yield. The product can be further purified by distillation if required.



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Synthesis of **cis-2-Methylcyclohexanol**.

Acid-Catalyzed Dehydration of **cis**-2-Methylcyclohexanol

The dehydration of 2-methylcyclohexanol is a classic elimination reaction in organic chemistry, typically yielding a mixture of 1-methylcyclohexene and 3-methylcyclohexene.[\[12\]](#)[\[13\]](#) This reaction is often used to illustrate Zaitsev's rule.

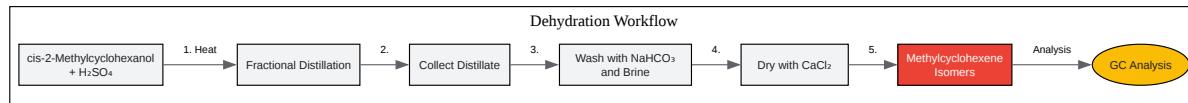
Materials:

- **cis**-2-Methylcyclohexanol
- 9 M Sulfuric acid (H_2SO_4) or 85% Phosphoric acid (H_3PO_4)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous calcium chloride (CaCl_2) or magnesium sulfate (MgSO_4)
- Round-bottom flask (25 mL or 50 mL)
- Fractional distillation apparatus
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Ice-water bath

Procedure:

- In a 25 mL round-bottom flask, combine 5 mL of **cis**-2-methylcyclohexanol and 3 mL of 9 M sulfuric acid. Add a magnetic stir bar or boiling chips.[\[12\]](#)
- Assemble a fractional distillation apparatus, ensuring the collection flask is cooled in an ice-water bath.[\[12\]](#)

- Gently heat the reaction mixture using a heating mantle. Collect the distillate that boils below 100 °C.
- Transfer the collected distillate to a separatory funnel.
- Wash the distillate sequentially with 10 mL of water, 10 mL of saturated sodium bicarbonate solution, and 10 mL of brine.
- Transfer the organic layer to a clean, dry Erlenmeyer flask.
- Dry the organic product by adding a small amount of anhydrous calcium chloride or magnesium sulfate. Swirl the flask and allow it to stand for 10-15 minutes until the liquid is clear.
- Carefully decant or filter the dried product into a tared vial.
- Determine the mass of the product mixture and calculate the percentage yield.
- The product mixture can be analyzed by gas chromatography to determine the ratio of the isomeric methylcyclohexenes.[\[14\]](#)



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Dehydration of **cis-2-Methylcyclohexanol**.

Applications in Research and Development

cis-2-Methylcyclohexanol is primarily utilized as an intermediate in organic synthesis. Its applications span various fields, including the development of pharmaceuticals and fragrances.

Role in Pharmaceutical Synthesis

While specific examples of its direct incorporation into marketed drugs are not readily available in public literature, **cis-2-Methylcyclohexanol** serves as a valuable chiral building block. The cyclohexane scaffold is present in numerous biologically active molecules, and the stereochemistry of substituents can be critical for pharmacological activity. The hydroxyl and methyl groups of **cis-2-methylcyclohexanol** provide handles for further functionalization and elaboration into more complex molecular architectures. A mixture of cis- and trans-2-methylcyclohexanol has been used to study the effect of organic solvents on epoxide hydrolase, an enzyme involved in the metabolism of xenobiotics and with implications in drug development.[\[15\]](#)[\[16\]](#)

Use in Chemical Research

The dehydration of 2-methylcyclohexanol is a frequently studied reaction in academic and research settings to investigate the principles of elimination reactions, stereochemistry, and reaction mechanisms (E1 vs. E2).[\[4\]](#)[\[17\]](#) The product distribution provides insights into carbocation stability and the application of Zaitsev's rule.

Safety and Handling

cis-2-Methylcyclohexanol is a flammable liquid and should be handled with appropriate safety precautions.

Hazard Statements:

- H226: Flammable liquid and vapor.
- H332: Harmful if inhaled.

Precautionary Statements:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.

- P242: Use non-sparking tools.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.

Personal Protective Equipment (PPE):

- Eyeshields, faceshields, and gloves are recommended.
- Use in a well-ventilated area or with a suitable respirator.

Reference:[3]

Conclusion

cis-2-Methylcyclohexanol (CAS 7443-70-1) is a well-characterized cyclic alcohol with established physicochemical and spectroscopic properties. Detailed and reliable protocols for its synthesis and its common reaction, acid-catalyzed dehydration, are readily available. While its direct application in drug development is not extensively documented in publicly accessible sources, its role as a chiral building block and a tool for studying fundamental organic reactions is clear. This technical guide provides researchers and scientists with the core information necessary for the safe and effective use of **cis-2-Methylcyclohexanol** in a laboratory setting.

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- To cite this document: BenchChem. [An In-depth Technical Guide to cis-2-Methylcyclohexanol (CAS: 7443-70-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584281#cis-2-methylcyclohexanol-cas-number-7443-70-1]

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